

Technical Guide: Hippuric Acid-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hippuric acid-13C6

Cat. No.: B3026468

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of **Hippuric acid-13C6**, a stable isotope-labeled derivative of hippuric acid. This document details its chemical properties, synthesis, and applications in research, with a focus on its use as an internal standard for quantitative analysis and as a metabolic tracer. Detailed experimental protocols for its use in Liquid Chromatography-Mass Spectrometry (LC-MS/MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are provided, along with relevant quantitative data and visualizations of key biological pathways. The CAS number for **Hippuric acid-13C6** is 1163160-18-6.^[1]

Chemical and Physical Data

A summary of the key chemical and physical properties of **Hippuric acid-13C6** is presented in Table 1.

Property	Value	Reference
CAS Number	1163160-18-6	[1]
Molecular Formula	$^{13}\text{C}_6\text{C}_3\text{H}_9\text{NO}_3$	N/A
Molecular Weight	185.13 g/mol	N/A
Synonyms	N-(Benzoyl-1,2,3,4,5,6- $^{13}\text{C}_6$)glycine, Benzoylglycine- $^{13}\text{C}_6$	N/A
Isotopic Purity	99 atom % ^{13}C	
Appearance	Solid	N/A

Synthesis of Hippuric Acid- $^{13}\text{C}_6$

The synthesis of **Hippuric acid- $^{13}\text{C}_6$** can be achieved through the Schotten-Baumann reaction, which involves the acylation of glycine with a ^{13}C -labeled benzoyl chloride.[2] A commercially available precursor, Benzoyl chloride-(phenyl- $^{13}\text{C}_6$), can be utilized for this purpose.

Experimental Protocol: Synthesis of Hippuric Acid- $^{13}\text{C}_6$

This protocol is adapted from standard methods for the synthesis of hippuric acid.

Materials:

- Glycine
- Benzoyl chloride-(phenyl- $^{13}\text{C}_6$) (99 atom % ^{13}C)
- 10% Sodium hydroxide (NaOH) solution
- Concentrated hydrochloric acid (HCl)
- Deionized water
- Ice

Procedure:

- **Dissolution of Glycine:** Dissolve glycine in a 10% aqueous solution of sodium hydroxide in a flask.
- **Acylation:** Cool the flask in an ice bath. Add Benzoyl chloride-(phenyl- $^{13}\text{C}_6$) dropwise to the glycine solution while stirring vigorously. The temperature should be maintained below 5°C .
- **Reaction Completion:** Continue stirring for 1-2 hours at room temperature after the addition is complete.
- **Acidification:** Cool the reaction mixture in an ice bath and acidify with concentrated hydrochloric acid until the pH is acidic, leading to the precipitation of **Hippuric acid- $^{13}\text{C}_6$** .
- **Isolation:** Collect the precipitate by vacuum filtration and wash with cold deionized water.
- **Purification:** Recrystallize the crude product from hot water to obtain pure **Hippuric acid- $^{13}\text{C}_6$** .
- **Drying:** Dry the purified product under vacuum.

Applications in Research

Hippuric acid- $^{13}\text{C}_6$ serves as a valuable tool in various research applications, primarily as an internal standard for mass spectrometry-based quantification and as a tracer for metabolic studies.

Quantification of Hippuric Acid using LC-MS/MS with Hippuric Acid- $^{13}\text{C}_6$ as an Internal Standard

Hippuric acid is an important metabolite reflecting gut microbiome activity and renal function. Due to its endogenous presence, a stable isotope-labeled internal standard like **Hippuric acid- $^{13}\text{C}_6$** is essential for accurate quantification in biological matrices such as urine.^{[3][4]}

The following protocol outlines a method for the simultaneous determination of hippuric and benzoic acids in monkey urine.^[4]

Sample Preparation:

- Thaw frozen urine samples at room temperature.
- Vortex mix the samples to ensure homogeneity.
- Prepare a working internal standard solution of **Hippuric acid-13C6** in a suitable solvent (e.g., methanol/water).
- Add a small volume of the internal standard solution to each urine sample.
- Dilute the samples with deionized water prior to injection.

LC-MS/MS Instrumentation and Conditions:

Parameter	Specification
Liquid Chromatograph	Agilent 1100 series or equivalent
Mass Spectrometer	Sciex API 4000 triple quadrupole or equivalent
Ionization Source	Atmospheric Pressure Chemical Ionization (APCI) in negative ion mode
Chromatographic Column	Thermo Hypersil Gold C18 (50 mm × 2.1 mm, 5 µm) or equivalent
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.5 mL/min
Gradient	Optimized for separation of hippuric acid and benzoic acid
Injection Volume	10 µL

Mass Spectrometry Parameters:

Analyte	Q1 Mass (m/z)	Q3 Mass (m/z)
Hippuric Acid	178.1	134.1
Hippuric Acid-13C6	184.1	140.1
Benzoic Acid	121.0	77.0

Quantitative Data:

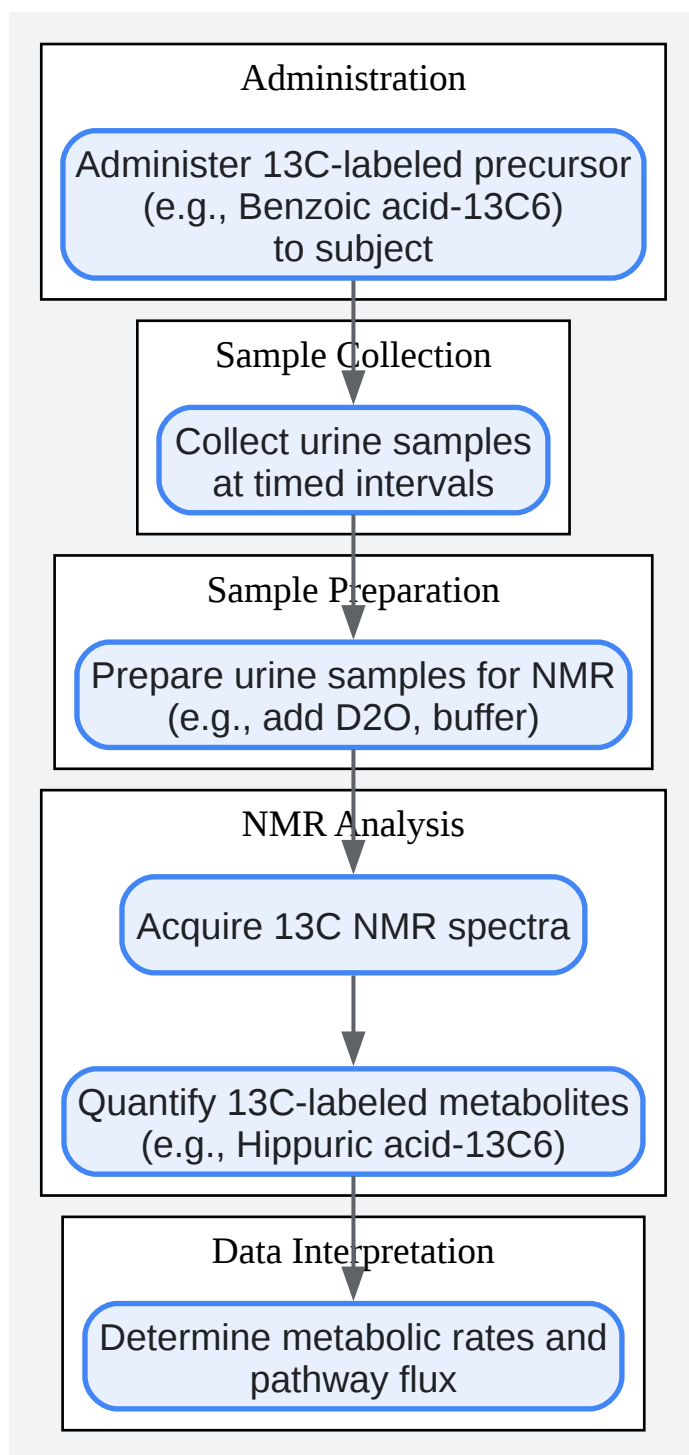
The method was validated for the determination of hippuric acid in the range of 0.25–250 µg/mL in monkey urine.[4]

Parameter	Hippuric Acid	Benzoic Acid
Linear Range	0.25 - 250 µg/mL	0.1 - 100 µg/mL
Regression	Weighted (1/x) quadratic	Weighted (1/x) quadratic
Correlation Coefficient (r ²)	> 0.99	> 0.99

Metabolic Tracer Studies using NMR Spectroscopy

¹³C-labeled compounds, including precursors to **Hippuric acid-13C6**, are utilized as tracers to study metabolic pathways in vivo.[5] ¹³C NMR spectroscopy allows for the non-invasive tracking of the labeled carbon atoms as they are incorporated into various metabolites. This approach is particularly useful for assessing liver function by monitoring the conversion of ¹³C-labeled benzoic acid to ¹³C-labeled hippuric acid.[5]

The following workflow describes a general procedure for a tracer study investigating the metabolism of a ¹³C-labeled precursor to hippuric acid.



[Click to download full resolution via product page](#)

Workflow for a ^{13}C NMR-based metabolic tracer study.

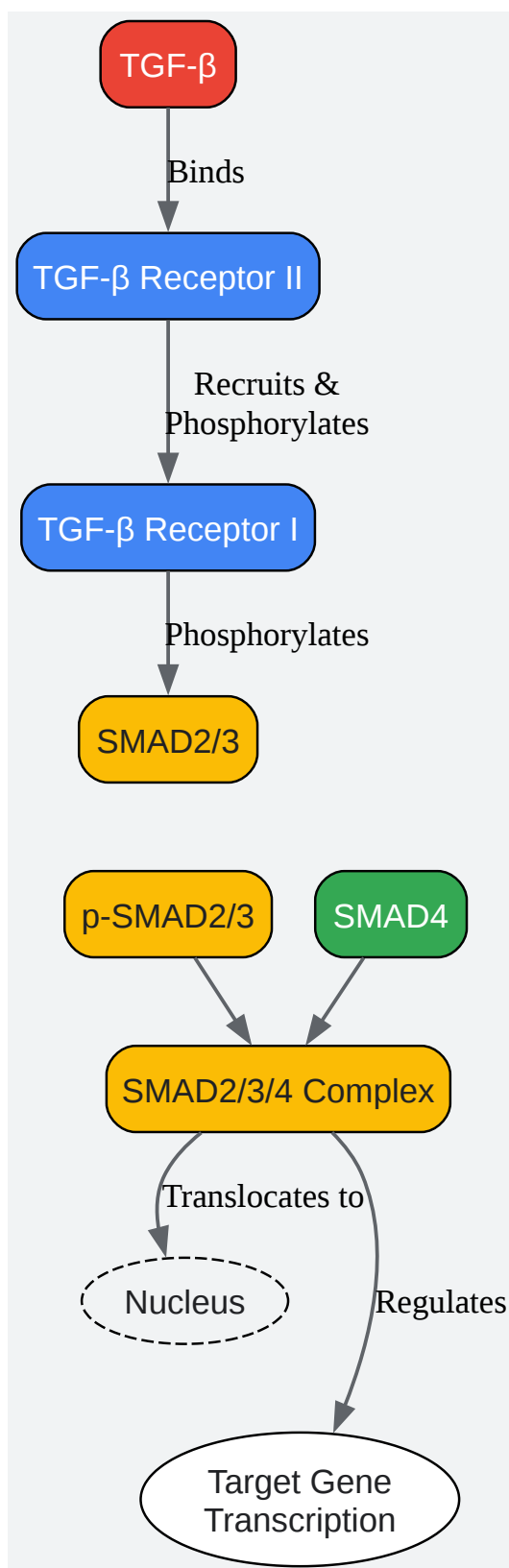
Signaling Pathways of Interest

Hippuric acid has been implicated in modulating key cellular signaling pathways, including the Transforming Growth Factor- β (TGF- β) and Nuclear factor erythroid 2-related factor 2 (NRF2) pathways. While studies specifically using **Hippuric acid-13C6** to probe these pathways are emerging, understanding these pathways is crucial for researchers in this field.

TGF- β Signaling Pathway

The TGF- β signaling pathway is a critical regulator of cell growth, differentiation, and apoptosis.

[6][7]

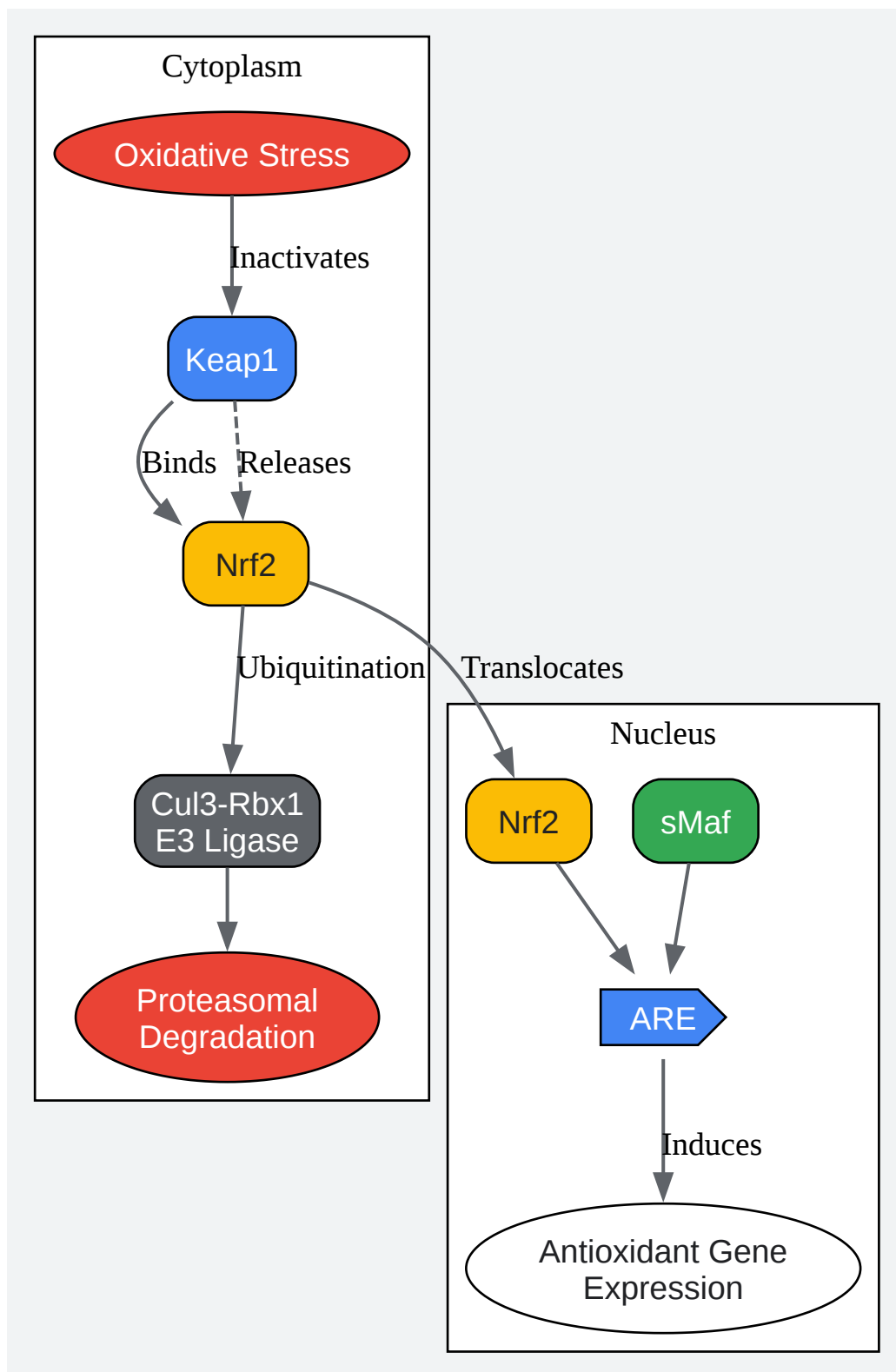


[Click to download full resolution via product page](#)

Simplified TGF-β signaling pathway.

NRF2 Signaling Pathway

The NRF2 pathway is a primary cellular defense mechanism against oxidative stress.[8]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hippuric Acid-13C6 | CAS 1163160-18-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Synthesis of Benzoyl glycine and Anti-bacterial screening - Int J Pharm Chem Anal [[ijpca.org](https://www.ijpca.org)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Quantitative determination of hippuric and benzoic acids in urine by LC-MS/MS using surrogate standards - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Hippuric acid test using 13C-labelling and NMR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [cusabio.com](https://www.cusabio.com) [[cusabio.com](https://www.cusabio.com)]
- 7. TGF- β^2 Signaling | Cell Signaling Technology [[cellsignal.com](https://www.cellsignal.com)]
- 8. The Keap1-Nrf2 pathway: Mechanisms of activation and dysregulation in cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Technical Guide: Hippuric Acid-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026468#cas-number-for-hippuric-acid-13c6>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com